

# An In-Depth Technical Guide to 4-(1H-imidazol-2-yl)benzoic Acid

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## Compound of Interest

Compound Name: **4-(1H-imidazol-2-yl)benzoic Acid**

Cat. No.: **B012500**

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## Introduction

**4-(1H-imidazol-2-yl)benzoic acid** is a versatile heterocyclic compound that has garnered significant interest within the scientific community. Its unique molecular architecture, featuring a benzoic acid moiety attached to an imidazole ring, bestows upon it a desirable combination of properties, making it a valuable building block in various fields of chemical research and development. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key applications, with a focus on providing practical insights for researchers, scientists, and drug development professionals.

## Nomenclature and Identification

- Chemical Name: **4-(1H-imidazol-2-yl)benzoic Acid**
- CAS Number: 108035-45-6[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Alternative CAS Number: 210962-27-9 (for its hydrochloride salt)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C<sub>10</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub>[\[1\]](#)[\[3\]](#)
- Molecular Weight: 188.19 g/mol [\[1\]](#)[\[3\]](#)

## Chemical Structure

## Physicochemical Properties

The physical and chemical properties of **4-(1H-imidazol-2-yl)benzoic acid** are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Appearance	Beige solid	[3]
Purity	≥ 97%	[1]
Storage Conditions	0-8 °C	[3]
Solubility	Soluble in organic solvents	[3]

## Synthesis and Mechanism

A common and efficient method for the synthesis of **4-(1H-imidazol-2-yl)benzoic acid** involves the condensation of 4-formylbenzoic acid with glyoxal in the presence of ammonium hydroxide. [2]

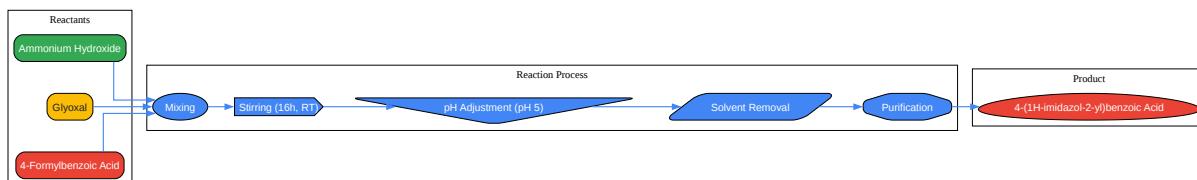
## Experimental Protocol

- To a stirred solution of ammonium hydroxide (9 mL), slowly add 4-formylbenzoic acid (2.00 g, 12.3 mmol).
- To this mixture, add glyoxal (2.86 mL, 20.0 mmol) dropwise.
- Allow the reaction mixture to stir at room temperature for 16 hours.
- Upon completion of the reaction, adjust the pH of the mixture to 5 using a 1N HCl solution.
- Remove the solvent by rotary evaporation.
- The resulting residue is then ground for 30 minutes.
- The milled product is dissolved in water (20 mL), and the solid is collected by filtration to yield **4-(1H-imidazol-2-yl)benzoic acid** as a white solid.

## Reaction Mechanism

The synthesis proceeds via a multicomponent reaction. The ammonium hydroxide provides the ammonia which, along with glyoxal and 4-formylbenzoic acid, participates in a series of condensation reactions to form the imidazole ring. The acidic workup ensures the protonation of the carboxylic acid group.

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **4-(1H-imidazol-2-yl)benzoic acid**.

## Spectral Analysis and Characterization

While a comprehensive public database of spectra for **4-(1H-imidazol-2-yl)benzoic acid** is not readily available, characterization is typically performed using standard analytical techniques.

Technique	Expected Observations
<sup>1</sup> H NMR	Signals corresponding to the protons on the benzoic acid and imidazole rings. The chemical shifts and coupling patterns would be characteristic of the disubstituted benzene ring and the imidazole protons.
<sup>13</sup> C NMR	Resonances for the carboxyl carbon, the carbons of the benzene and imidazole rings.
IR Spectroscopy	Characteristic absorption bands for the O-H stretch of the carboxylic acid, the C=O stretch of the carboxyl group, C-H stretches of the aromatic rings, and C=N and C=C stretches of the imidazole and benzene rings.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound (188.19 m/z). <a href="#">[2]</a>

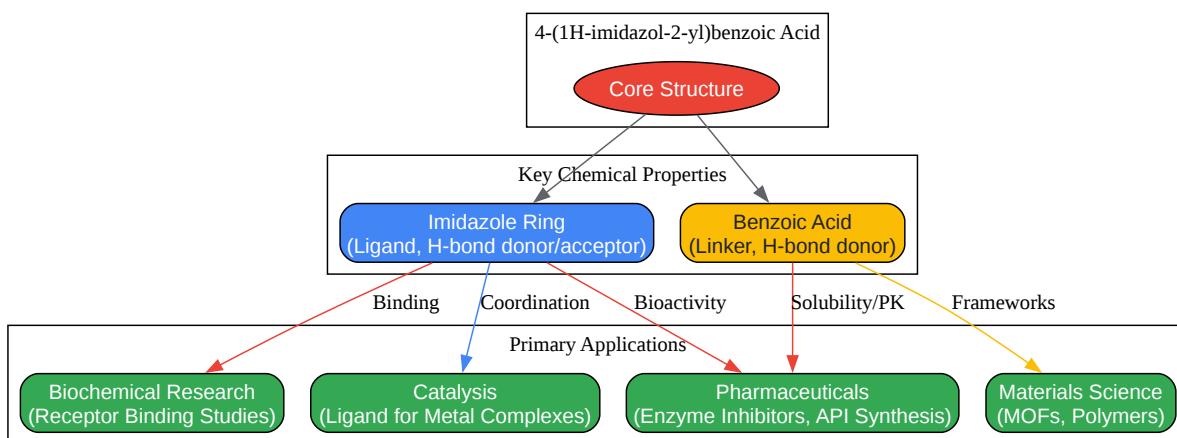
## Applications in Research and Development

**4-(1H-imidazol-2-yl)benzoic acid** is a versatile building block with applications spanning several areas of chemical and pharmaceutical research.[\[3\]](#)

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of a variety of biologically active molecules.[\[3\]](#) Its structure is a key component in the development of enzyme inhibitors and receptor binding agents.[\[3\]](#)
- Catalysis: The imidazole moiety can act as a ligand, making this compound useful in the development of catalysts for organic synthesis.[\[3\]](#)
- Materials Science: It is employed in the creation of advanced materials, including metal-organic frameworks (MOFs) and polymers, where its structural features can be leveraged to achieve desired properties.[\[3\]](#)[\[7\]](#)

- Biochemical Research: This compound is utilized in studies of enzyme inhibition and receptor binding, aiding in the understanding of metabolic pathways and the identification of potential therapeutic targets.[3]

## Interrelation of Properties and Applications



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Caption: Relationship between the structural features and applications.

## Safety and Handling

Based on available Safety Data Sheets (SDS), **4-(1H-imidazol-2-yl)benzoic acid** and its analogs are associated with certain hazards.

- Hazard Statements: May be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[8][9] May also cause respiratory irritation.[10]

- Precautionary Statements: It is recommended to wash hands thoroughly after handling, wear protective gloves, clothing, and eye/face protection. Avoid breathing dust and use only in a well-ventilated area.
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[\[2\]](#) If on skin, wash with plenty of soap and water. If inhaled, move the person to fresh air. If swallowed, rinse mouth.[\[8\]](#) In all cases of concern, seek medical advice.

## Conclusion

**4-(1H-imidazol-2-yl)benzoic acid** is a compound of significant scientific interest, underscored by its utility in a broad range of applications, from the development of new pharmaceuticals to the creation of advanced materials. Its straightforward synthesis and versatile chemical nature make it an invaluable tool for researchers. A thorough understanding of its properties, synthesis, and safe handling is paramount for unlocking its full potential in scientific innovation.

## References

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